

nigericin historical use as an antibiotic

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Compound Focus: Nigericin

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Historical Context and Basic Properties

The table below summarizes the fundamental characteristics of **nigericin**:

Property	Description
Source	<i>Streptomyces hygroscopicus</i> (first isolated from soil in Nigeria) [1] [2]
Year of Isolation	1951 [1] [2]
Historical Application	Antibiotic active against Gram-positive bacteria [1] [3] [2]
Molecular Formula	$C_{40}H_{68}O_{11}$ [1]
Mechanism of Action	Acts as an H^+ , K^+ ionophore, functioning as an electroneutral antiporter [1] [4]

Nigericin's structure was elucidated in 1968, revealing similarities to other polyether ionophores like monensin [1]. Its primary mechanism involves exchanging intracellular K^+ for extracellular H^+ , which dissipates crucial ion gradients across membranes [4] [5].

Modern Research and Antibacterial Activity

Recent studies highlight **nigericin**'s potential in addressing contemporary antibiotic resistance challenges. A significant 2022 study demonstrated that **nigericin** exhibits potent bactericidal activity against a wide panel of clinical multidrug-resistant Gram-positive bacteria, including **Methicillin-Resistant *Staphylococcus aureus* (MRSA)** and **Vancomycin-Resistant Enterococci (VRE)** [6]. Key findings are summarized below:

Aspect	Finding
Spectrum of Activity	Potent activity against MRSA, VRE, <i>Staphylococcus epidermidis</i> , <i>Streptococcus pneumoniae</i> [6]
Activity against Persisters	Effective in killing bacterial persister cells [6]
Anti-biofilm Activity	Reduces pre-formed bacterial biofilms [6]
Resistance Development	Low frequency of resistance development [6]
In Vivo Efficacy	Effective in mouse models of biofilm, skin, and bloodstream infection [6]

Mechanistic studies indicate that **nigericin** disrupts the bacterial electron transport chain and ATP production, ultimately damaging membrane structure and increasing permeability [6]. Resistance is linked to mutations in the **GraSR two-component regulatory system**, a mechanism distinct from most clinical antibiotics, minimizing risk of cross-resistance [6].

Experimental Protocols and Applications

For researchers, key experimental methodologies from recent studies provide a foundation for investigating **nigericin**'s antibacterial properties.

Determination of Minimum Inhibitory Concentration (MIC)

- **Method:** Broth microdilution according to CLSI guidelines [6].
- **Procedure:** Serial dilutions of **nigericin** are prepared in a Mueller-Hinton or Brain Heart Infusion broth. An exponential-phase bacterial inoculum is standardized to approximately (5×10^5)

CFU/mL and added to each well [6].

- **Endpoint:** The MIC is the lowest concentration that prevents visible growth after overnight incubation at 37°C [6].

Time-Kill Assay

- **Purpose:** To evaluate the bactericidal kinetics and rate of killing [6].
- **Procedure:** Exponentially growing cultures are exposed to **nigericin** at a specific multiple of the MIC. Samples are withdrawn at predetermined time points, serially diluted in sterile buffer, and plated onto drug-free agar [6].
- **Analysis:** Colonies are counted after incubation. A $\geq 3\text{-log}_{10}$ (**99.9%**) reduction in CFU/mL compared to the initial inoculum indicates bactericidal activity [6].

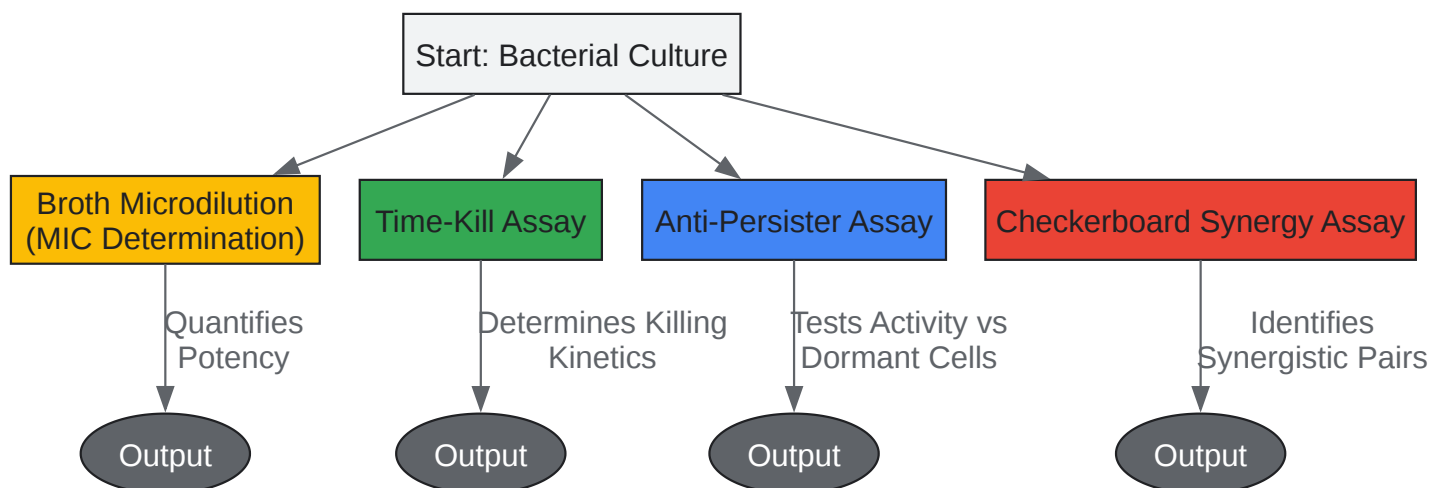
Anti-Persister Cell Assay

- **Persister Generation:** Stationary-phase cultures or cells treated with a high concentration of ciprofloxacin generate persister cells [6].
- **Treatment:** The persister population is treated with nigericin. Viable counts are monitored over several days to assess killing [6].

Checkerboard Synergy Assay

- **Purpose:** To determine if **nigericin** acts synergistically with other antibiotics [6].
- **Procedure:** **Nigericin** and a second antibiotic are diluted in a two-dimensional checkerboard pattern. The Fractional Inhibitory Concentration Index is calculated: $(\frac{\text{MIC}\{A \text{ in combination}\}}{\text{MIC}\{A \text{ alone}\}} + \frac{\text{MIC}\{B \text{ in combination}\}}{\text{MIC}\{B \text{ alone}\}})$.
- **Interpretation:** $\text{FICI} \leq 0.5$ indicates synergy [6].

The following diagram illustrates the experimental workflow for key antibacterial assays:



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Experimental workflow for key antibacterial assays

Research Considerations

- **Cellular Toxicity:** As an ionophore, **nigericin** affects fundamental cellular processes in both prokaryotic and eukaryotic cells. It inhibits Golgi function and can activate the NLRP3 inflammasome in mammalian cells, which is crucial for toxicity assessments [1] [4].
- **Handling in Experiments:** Trace **nigericin** contamination can interfere with pH regulation studies. Complete cleansing of perfusion systems after calibration is essential [4].

Nigericin's historical role as an anti-Gram-positive antibiotic and its recently demonstrated efficacy against drug-resistant strains, persisters, and biofilms make it a promising candidate for anti-infective development. Its unique mechanism and low resistance propensity are particularly valuable in the current antimicrobial resistance landscape.

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References

1. Nigericin [en.wikipedia.org]
2. Nigericin [link.springer.com]
3. Nigericin [wikidoc.org]
4. Nigericin - an overview | ScienceDirect Topics [sciencedirect.com]
5. Nigericin - an overview | ScienceDirect Topics [sciencedirect.com]
6. Nigericin is effective against multidrug resistant gram-positive ... [pmc.ncbi.nlm.nih.gov]

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